

Acetyl-D-homoserine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acetyl-D-homoserine*

Cat. No.: *B15301584*

[Get Quote](#)

CAS Number: 1689862-96-1[1]

Introduction

Acetyl-D-homoserine is the D-enantiomer of acetyl-homoserine. While its counterpart, O-Acetyl-L-homoserine, is a well-documented intermediate in the biosynthesis of methionine in various organisms, specific technical information regarding the D-isomer is limited in publicly available scientific literature.[2] This guide provides a comprehensive overview of the available information on **Acetyl-D-homoserine**, including its physicochemical properties and a putative synthesis protocol. In areas where data for the D-isomer is lacking, information on the L-isomer or related compounds is presented for context and comparative purposes. This document is intended for researchers, scientists, and professionals in drug development who are interested in the synthesis and potential applications of D-amino acid derivatives.

Physicochemical Properties

Quantitative data for **Acetyl-D-homoserine** is not readily available. The following table summarizes the known and predicted physicochemical properties. Data for the L-isomer is included for comparison and is noted accordingly.

Property	Value	Source
CAS Number	1689862-96-1	BLD Pharm[1]
Molecular Formula	C6H11NO4	MetaNetX
Molecular Weight	161.157 g/mol	MetaNetX
IUPAC Name	(2R)-2-acetamido-4-hydroxybutanoic acid	
InChI Key	FCXZBWSIAGGPCB-RXMQYKEDSA-N	MetaNetX
Appearance	White to light yellow crystalline powder (for D-Homoserine)	ChemicalBook
Melting Point	Not available	
Solubility	Soluble in water (for D-Homoserine)	Fengchen Group
Optical Rotation	Not available	
pKa	Not available	

Note: Some properties are for the related compound D-homoserine due to the limited data on **Acetyl-D-homoserine**.

Experimental Protocols

Chemical Synthesis of N-Acetyl-D,L-homoserine

A general method for the N-acetylation of D,L- α -aminocarboxylic acids can be adapted for the synthesis of Acetyl-D,L-homoserine. The subsequent separation of the D- and L-enantiomers would be required to obtain pure **Acetyl-D-homoserine**.

Materials:

- D,L-homoserine
- Acetic anhydride

- Acetic acid
- Standard laboratory glassware and heating apparatus

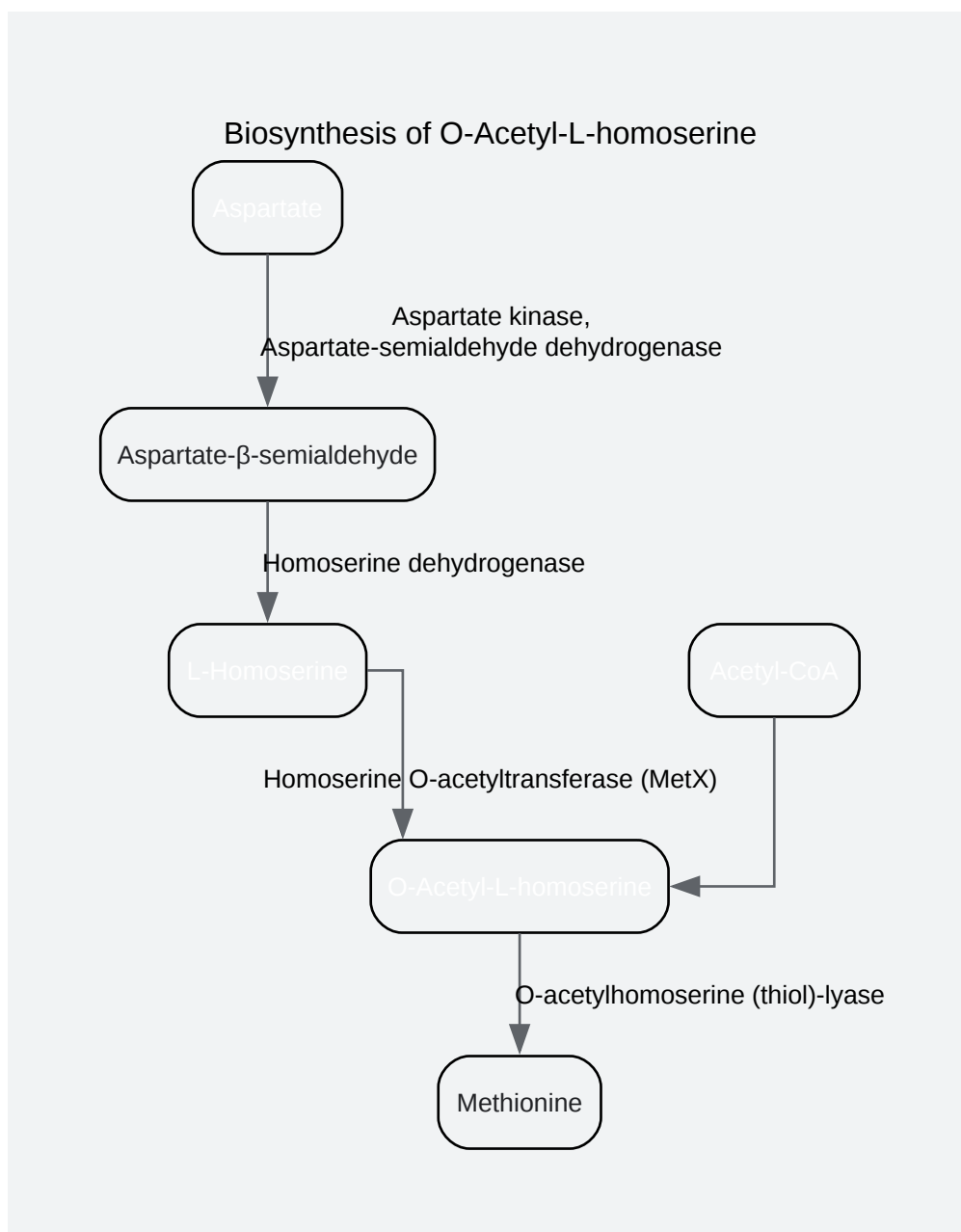
Procedure:

- Dissolve D,L-homoserine in acetic acid at a concentration of less than 3 mol per liter.
- Add 1.0 to 1.1 molar equivalents of acetic anhydride to the solution.
- Heat the reaction mixture to a temperature between 60-150°C. The optimal temperature and reaction time should be determined empirically.
- Monitor the reaction progress using a suitable analytical technique (e.g., TLC or LC-MS).
- Upon completion, evaporate the acetic acid under reduced pressure to obtain the crude N-acetyl-D,L-homoserine as a melt or solid.
- The crude product can be further purified by recrystallization.
- Enzymatic or chiral chromatographic methods would then be necessary to resolve the D- and L-enantiomers.

This protocol is based on a general method for the N-acetylation of amino acids and may require optimization for this specific substrate.^[3]

Biosynthesis of O-Acetyl-L-homoserine (for context)

O-Acetyl-L-homoserine is a key intermediate in the methionine biosynthetic pathway in bacteria and yeast. It is synthesized from L-homoserine and acetyl-CoA by the enzyme homoserine O-acetyltransferase (MetX).^{[4][5]} Understanding this pathway can provide a basis for potential enzymatic synthesis strategies for acetylated homoserine derivatives.



[Click to download full resolution via product page](#)

Caption: Biosynthesis pathway of O-Acetyl-L-homoserine.

Quantitative Data

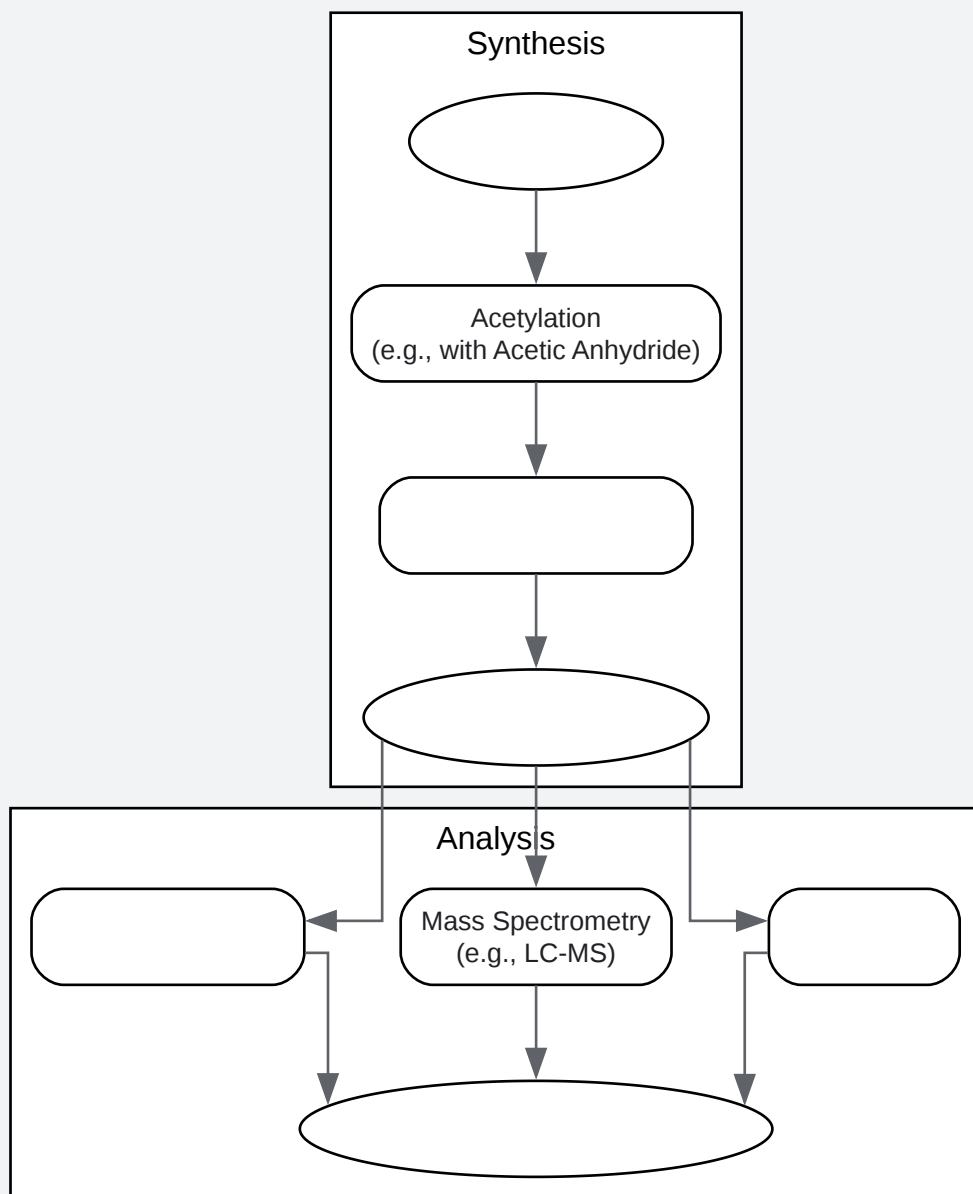
Specific quantitative data for **Acetyl-D-homoserine** is scarce. The table below presents analytical data for the related compound, O-Acetyl-L-homoserine, which can be used as a reference for developing analytical methods for the D-isomer.

Analytical Method	Parameter	Value	Source
LC-MS	Precursor m/z ([M+H] ⁺)	162.0766	PubChem[2]
LC-MS	Instrument	UPLC Q-Tof Premier, Waters	PubChem[2]
LC-MS	Ionization	ESI	PubChem[2]

Experimental Workflow

The following diagram outlines a general workflow for the synthesis and characterization of **Acetyl-D-homoserine**.

General Workflow for Acetyl-D-homoserine Synthesis and Analysis



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1689862-96-1|Acetyl-D-homoserine|BLD Pharm [bldpharm.com]
- 2. O-Acetyl-L-homoserine | C₆H₁₁NO₄ | CID 439389 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. DE19546533A1 - Process for the preparation of N-acetyl-D, L-alpha-aminocarboxylic acids - Google Patents [patents.google.com]
- 4. Metabolic engineering and pathway construction for O-acetyl-L-homoserine production in Escherichia coli - PMC [pmc.ncbi.nlm.nih.gov]
- 5. scispace.com [scispace.com]
- To cite this document: BenchChem. [Acetyl-D-homoserine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15301584#acetyl-d-homoserine-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com